

# 3-Ethyl-2,2,4-trimethylhexane structural formula and isomers

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## Compound of Interest

Compound Name: 3-Ethyl-2,2,4-trimethylhexane

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An In-depth Technical Guide on **3-Ethyl-2,2,4-trimethylhexane**

## Introduction

**3-Ethyl-2,2,4-trimethylhexane** is a saturated acyclic hydrocarbon belonging to the alkane series. Its molecular formula is  $C_{11}H_{24}$ , making it a structural isomer of undecane.[1][2] Alkanes are characterized by their single carbon-carbon bonds, rendering them relatively unreactive and nonpolar.[3] While not typically involved in biological signaling pathways, the physicochemical properties of highly branched alkanes like **3-Ethyl-2,2,4-trimethylhexane** are of significant interest in fields ranging from materials science to analytical chemistry, where they may be used as solvents, reference compounds, or components in complex hydrocarbon mixtures.[3][4] This guide provides a detailed overview of its structure, isomers, physicochemical properties, and relevant experimental protocols for its characterization.

## Molecular Structure and Isomerism

The systematic IUPAC name, **3-Ethyl-2,2,4-trimethylhexane**, precisely defines its molecular architecture. The structure consists of a six-carbon main chain (hexane) with an ethyl group ( $-CH_2CH_3$ ) attached to the third carbon, two methyl groups ( $-CH_3$ ) on the second carbon, and one methyl group on the fourth carbon.

## Structural Formula

The arrangement of atoms and bonds in **3-Ethyl-2,2,4-trimethylhexane** is visualized below.

**Caption:** 2D structural representation of **3-Ethyl-2,2,4-trimethylhexane**.

## Isomers of Undecane (C<sub>11</sub>H<sub>24</sub>)

**3-Ethyl-2,2,4-trimethylhexane** is one of the 159 structural isomers of undecane (C<sub>11</sub>H<sub>24</sub>).<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup> Structural isomers share the same molecular formula but differ in the connectivity of their atoms. This variation in structure leads to different physical and chemical properties.<sup>[4]</sup> Generally, increased branching disrupts intermolecular van der Waals forces, which tends to lower the boiling point compared to the linear isomer, n-undecane.<sup>[4]</sup>

## Physicochemical Properties

The properties of **3-Ethyl-2,2,4-trimethylhexane** are compared with those of its linear isomer, n-undecane, and other branched isomers in the table below. Limited experimental data is available for many highly branched isomers.

Isomer Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/cm <sup>3</sup> )
3-Ethyl-2,2,4-trimethylhexane	61868-74-4	C <sub>11</sub> H <sub>24</sub>	156.31	Not Available	Not Available	Not Available
n-Undecane	1120-21-4	C <sub>11</sub> H <sub>24</sub>	156.31	196	-26	0.740
2-Methyldecane	6975-98-0	C <sub>11</sub> H <sub>24</sub>	156.31	189.3	Not Available	0.737
3-Methyldecane	13151-34-3	C <sub>11</sub> H <sub>24</sub>	156.31	188.1 - 189.1	-92.9	0.742
4-Methyldecane	2847-72-5	C <sub>11</sub> H <sub>24</sub>	156.31	188.7	Not Available	0.741

(Data sourced from[1][3][4][7])

## Experimental Protocols

As simple alkanes are generally considered biologically inert, their primary relevance in drug development is as potential excipients or solvents.[4] The most common experimental procedures involving these compounds are for identification, purification, and purity assessment.

### Purity Assessment via Gas Chromatography (GC)

Gas chromatography is a standard technique for assessing the purity of volatile organic compounds like undecane and its isomers.[3]

**Objective:** To separate and quantify the target compound and any impurities, such as other isomers or related hydrocarbons.

**Methodology:**

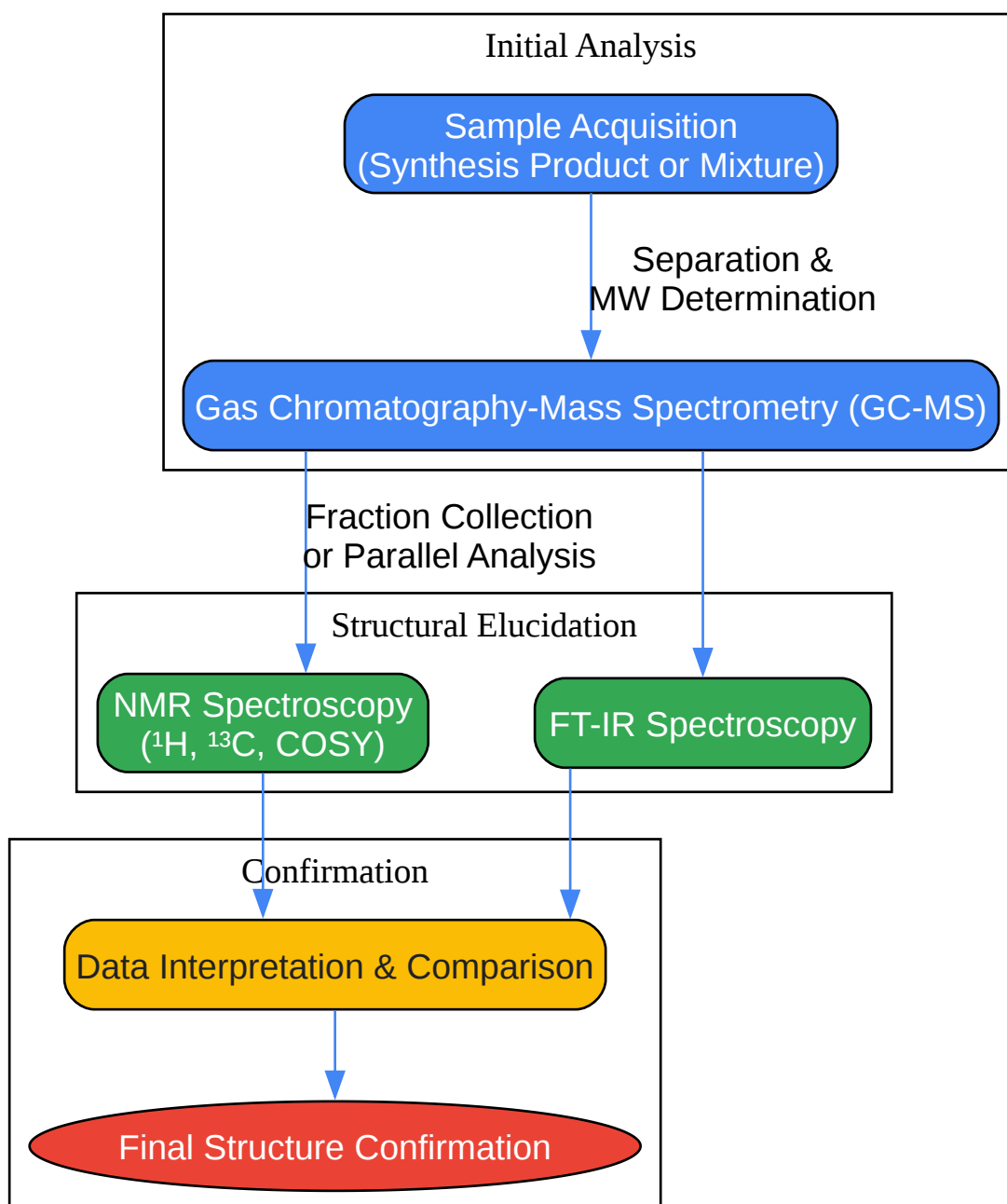
- **Sample Preparation:** A dilute solution of the sample is prepared in a high-purity volatile solvent (e.g., hexane or pentane). An internal standard may be added for precise quantification.
- **Instrument:** A gas chromatograph equipped with a Flame Ionization Detector (FID) is typically used.
- **GC Parameters:**
  - **Column:** A nonpolar capillary column (e.g., DB-1, HP-5ms) of sufficient length (e.g., 30 m) is chosen to resolve closely boiling isomers.
  - **Carrier Gas:** Helium or Hydrogen at a constant flow rate.
  - **Injector Temperature:** Set high enough to ensure rapid vaporization of the sample (e.g., 250 °C).
  - **Oven Temperature Program:** A temperature gradient is employed, starting at a low temperature (e.g., 40 °C) and ramping up to a higher temperature (e.g., 200 °C) to elute all

components.

- Detector Temperature: Set higher than the final oven temperature to prevent condensation (e.g., 280 °C).
- Data Analysis: The retention time of the major peak is compared to a known standard of **3-Ethyl-2,2,4-trimethylhexane** for identification. The area of each peak is integrated, and the purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

## Logical Workflow for Isomer Characterization

The definitive identification and characterization of a specific alkane isomer from a complex mixture or a synthesis reaction requires a systematic workflow combining multiple analytical techniques.



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**Caption:** A logical workflow for the characterization of an unknown alkane isomer.

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